

Application Notes and Protocols for Screening PRLX-93936 Analogs

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Compound of Interest

Compound Name: PRLX-93936

Cat. No.: B1678235

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Introduction

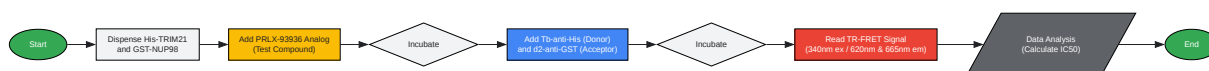
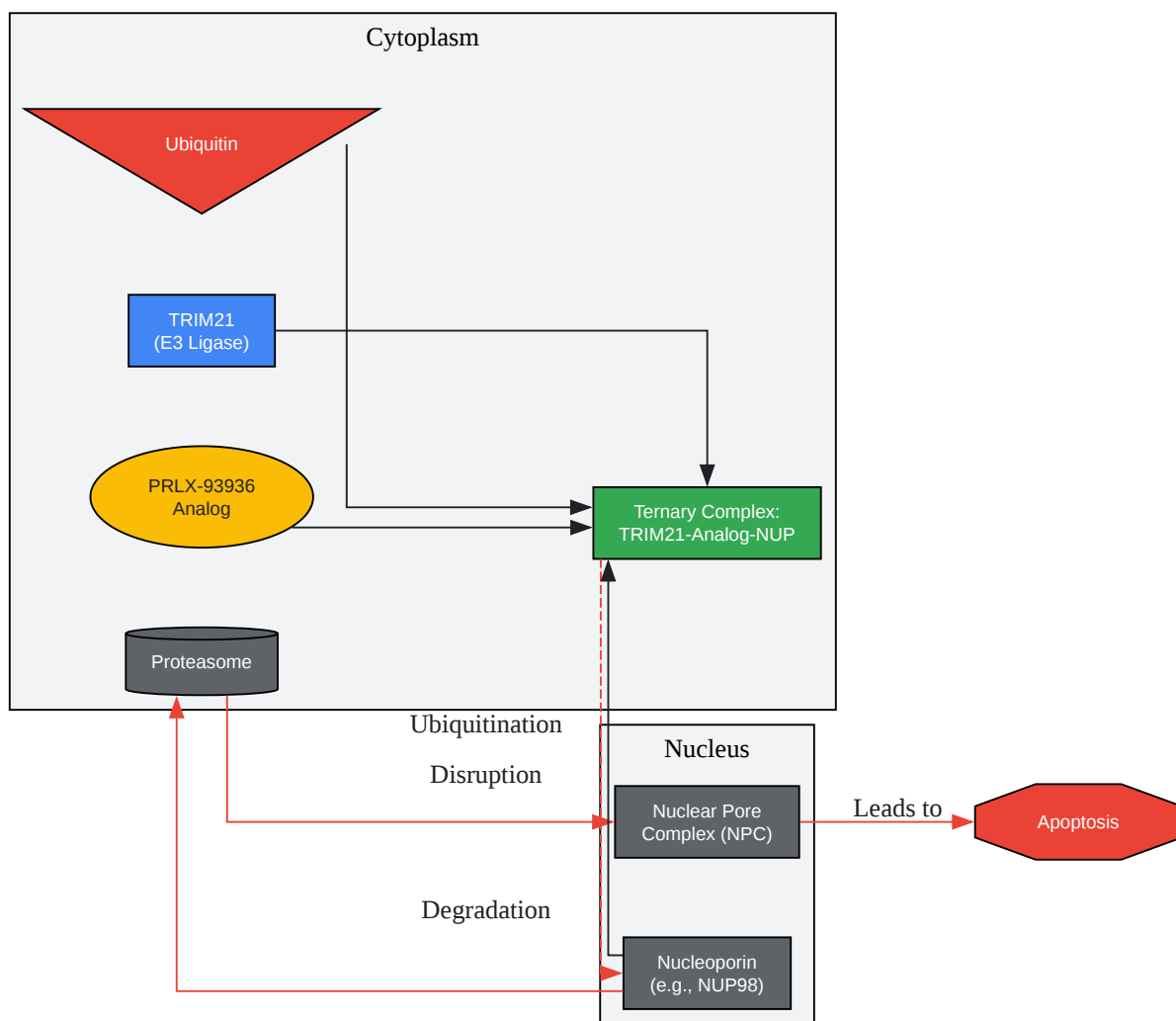
PRLX-93936 is a novel molecular glue that induces the degradation of the nuclear pore complex (NPC), a critical component for nucleocytoplasmic transport. This mechanism offers a promising therapeutic avenue for cancers that are highly dependent on nuclear transport.

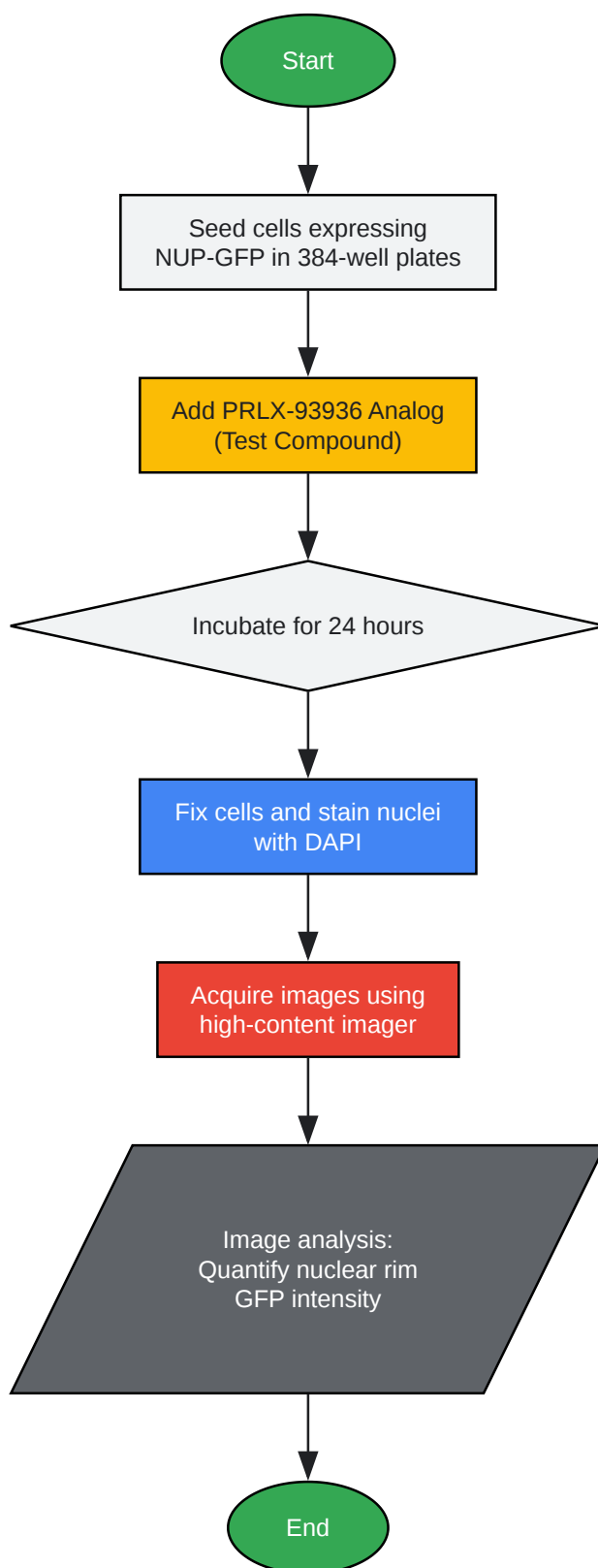
PRLX-93936 functions by binding to the E3 ubiquitin ligase TRIM21, reprogramming it to recognize and ubiquitinate nucleoporins, leading to their proteasomal degradation and subsequent cancer cell apoptosis.^{[1][2][3][4]} The development of analogs of **PRLX-93936** with improved potency, selectivity, and pharmacokinetic properties is a key objective in leveraging this therapeutic strategy.

These application notes provide detailed protocols for biochemical and cell-based assays designed to screen for and characterize novel analogs of **PRLX-93936**. The assays are tailored for a high-throughput screening (HTS) format to enable the rapid evaluation of large compound libraries.

Signaling Pathway and Mechanism of Action

PRLX-93936 acts as a molecular glue, inducing a novel protein-protein interaction between the E3 ubiquitin ligase TRIM21 and components of the nuclear pore complex. This leads to the ubiquitination and subsequent proteasomal degradation of nucleoporins, disrupting nuclear transport and ultimately triggering apoptosis in cancer cells.





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References

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